

Application Notes and Protocols for Bizine Dihydrochloride

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Compound of Interest

Compound Name: *Bizine*

Cat. No.: *B1473834*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and experimental use of **Bizine** dihydrochloride, a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1).

Physicochemical and Solubility Data

Bizine dihydrochloride is a phenelzine analogue that acts as a potent inhibitor of LSD1 with a K_i of 59 nM.^[1] It has been shown to modulate histone methylation in cancer cells and exhibit neuroprotective effects.^{[1][2]}

| Property | Value | Source |
|--------------------------|--|---------------------|
| Molecular Formula | C ₁₈ H ₂₅ Cl ₂ N ₃ O | AOBIOUS |
| Molecular Weight | 370.32 g/mol | AOBIOUS |
| CAS Number | 1808112-57-3 | MedchemExpress |
| Appearance | White to off-white solid | MedchemExpress |
| Purity | ≥98% by HPLC | AOBIOUS |
| Solubility | DMSO: 100 mg/mL (270.04 mM) (requires sonication) | MedchemExpress |
| Storage (Solid) | 4°C, sealed, away from moisture | MedchemExpress |
| Storage (Stock Solution) | -20°C for 1 month; -80°C for 6 months (sealed, away from moisture) | [1] |

Experimental Preparation

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **Bizine** dihydrochloride for subsequent dilution to working concentrations for in vitro experiments.

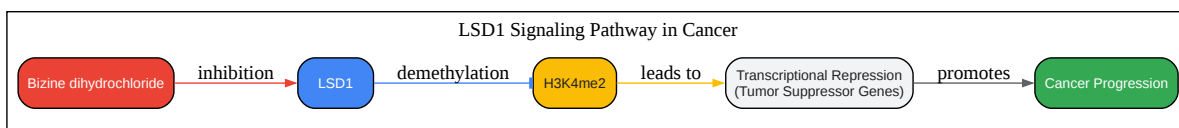
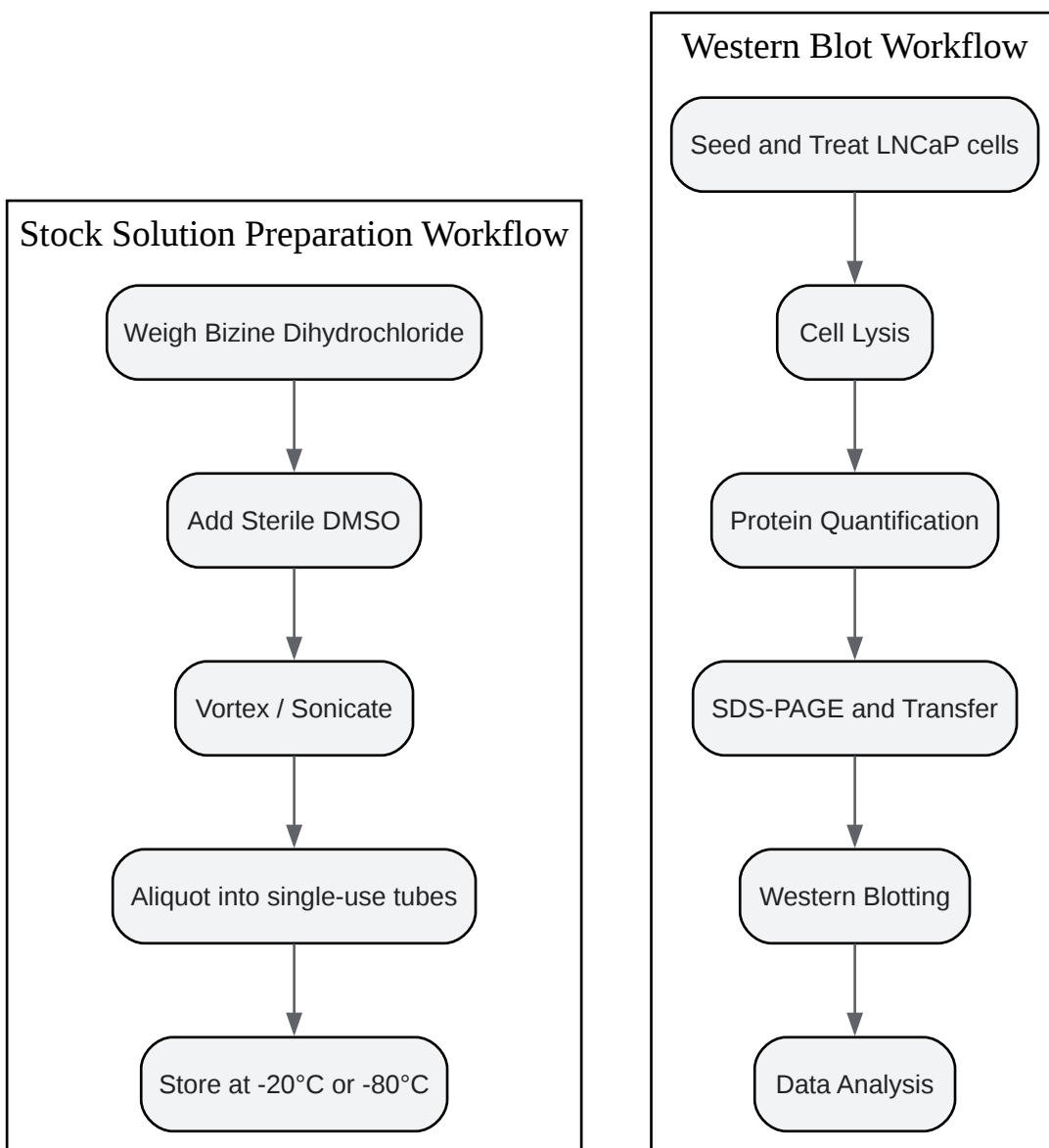
Materials:

- **Bizine** dihydrochloride powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional)
- Sterile, filtered pipette tips

Protocol:

- Weighing: Accurately weigh the desired amount of **Bizine** dihydrochloride powder in a sterile microcentrifuge tube under aseptic conditions (e.g., in a laminar flow hood).
- Dissolution: Add the calculated volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM). To prepare 1 mL of a 10 mM stock solution, add 3.70 mg of **Bizine** dihydrochloride to 1 mL of DMSO.
- Mixing: Vortex the tube thoroughly to dissolve the compound. If necessary, use a sonicator to aid dissolution.^[1]
- Aliquoting and Storage: Aliquot the stock solution into single-use sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[1]



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A selective phenelzine analogue inhibitor of histone demethylase LSD1 - PubMed [pubmed.ncbi.nlm.nih.gov]
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